

# Essential Safety and Logistical Information for Handling Tesevatinib

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: Tesevatinib

Cat. No.: B1684520

[Get Quote](#)

Disclaimer: This document provides a summary of general best practices for handling potent, investigational compounds like **Tesevatinib**, based on available safety information for hazardous and cytotoxic drugs. A specific Safety Data Sheet (SDS) for **Tesevatinib** was not found in the public domain. Researchers, scientists, and drug development professionals should always consult their institution's specific safety protocols and a qualified safety professional before handling any investigational compound.

**Tesevatinib** is an experimental drug that has been investigated for its potential in treating kidney cancer and polycystic kidney disease.[1] As a multi-kinase inhibitor, it is a potent compound that requires careful handling to minimize exposure and ensure laboratory safety.[2]

## Personal Protective Equipment (PPE)

The selection of appropriate Personal Protective Equipment (PPE) is critical to minimize exposure to hazardous drugs like **Tesevatinib**. The following table summarizes recommended PPE based on various laboratory activities. This guidance is based on general recommendations for handling hazardous drugs (HDs).[3]

Activity	Required Personal Protective Equipment
Handling Intact Oral Dosage Forms	Single pair of chemotherapy gloves.
Compounding (e.g., crushing tablets, preparing solutions)	Double chemotherapy gloves, protective gown, face shield, and an N95 respirator. Should be performed in a Biosafety Cabinet (BSC).
Administering Injections (IM/SC/IV)	Double chemotherapy gloves, protective gown, and a face shield/mask combination.[3]
Handling Oral Liquid Doses	Double chemotherapy gloves, protective gown, and a face shield/mask combination.[3]
Cleaning and Decontamination	Double chemotherapy gloves, protective gown, and eye protection. For large spills, a respirator may be necessary.
Waste Disposal	Double chemotherapy gloves and a protective gown.

Note: All disposable PPE should not be reused. Reusable PPE must be decontaminated and cleaned after each use.[3]

## Operational Plans: Step-by-Step Guidance

### 1. Preparation and Handling:

- **Designated Area:** All handling of **Tesevatinib** should be conducted in a designated area, such as a restricted-access laboratory with controlled ventilation.
- **Engineering Controls:** A certified Class II Biological Safety Cabinet (BSC) or a compounding aseptic containment isolator (CACI) should be used for all procedures that may generate aerosols or dust, such as weighing, reconstituting, or diluting the compound.
- **Personal Protective Equipment:** Don the appropriate PPE as outlined in the table above before beginning any work with **Tesevatinib**.

- **Spill Kit:** Ensure a spill kit specifically designed for cytotoxic drugs is readily available in the work area.

## 2. Emergency Procedures:

- **Skin Exposure:** In case of skin contact, immediately remove contaminated clothing and wash the affected area thoroughly with soap and water for at least 15 minutes. Seek medical attention.
- **Eye Exposure:** If **Tesevatinib** comes into contact with the eyes, flush with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- **Inhalation:** If dust or aerosols are inhaled, move the individual to fresh air immediately. Seek medical attention.
- **Ingestion:** If **Tesevatinib** is ingested, seek immediate medical attention. Do not induce vomiting unless instructed to do so by a medical professional.

## 3. Disposal Plan:

- **Waste Classification:** All materials that have come into contact with **Tesevatinib**, including gloves, gowns, vials, and cleaning materials, should be considered hazardous waste.
- **Containment:** Dispose of all contaminated waste in clearly labeled, sealed, and puncture-proof containers designed for cytotoxic waste.
- **Disposal Route:** Follow all local, state, and federal regulations for the disposal of hazardous pharmaceutical waste. Consult your institution's environmental health and safety department for specific procedures.

# Experimental Workflow for Safe Handling

The following diagram illustrates a general workflow for the safe handling of **Tesevatinib** in a research setting.

**Need Custom Synthesis?**

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. Tesevatinib - Wikipedia [en.wikipedia.org]
- 2. Tesevatinib ameliorates progression of polycystic kidney disease in rodent models of autosomal recessive polycystic kidney disease - PubMed [pubmed.ncbi.nlm.nih.gov]
- 3. pogo.ca [pogo.ca]
- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Tesevatinib]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1684520#personal-protective-equipment-for-handling-tesevatinib]

---

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

# BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

## Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)